

1-Boc-4-morpholinopiperidine molecular weight

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Compound of Interest

Compound Name: 1-Boc-4-morpholinopiperidine

CAS No.: 125541-20-0

Cat. No.: B1602240

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An In-Depth Technical Guide to **1-Boc-4-morpholinopiperidine**: Properties, Synthesis, and Applications

Introduction

In the landscape of modern medicinal chemistry and drug development, the strategic use of versatile building blocks is fundamental to the efficient synthesis of complex molecular architectures. **1-Boc-4-morpholinopiperidine**, a key heterocyclic intermediate, represents an exemplary scaffold in this regard. Its structure features a central piperidine ring, which is a prevalent motif in numerous approved drugs, functionalized at the 4-position with a morpholine moiety and equipped with a tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen.

The presence of the Boc group is of critical importance, offering robust protection of the secondary amine under a wide range of reaction conditions while allowing for facile deprotection under mild acidic conditions.^[1] This enables chemists to perform selective modifications on other parts of a molecule before revealing the piperidine nitrogen for subsequent reactions. The morpholine group often imparts favorable physicochemical properties to parent molecules, such as improved aqueous solubility and metabolic stability, making the morpholinopiperidine scaffold highly desirable in drug design.

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It provides an in-depth exploration of the physicochemical properties, a validated synthesis protocol with mechanistic insights, key applications in pharmaceutical research, and robust analytical methods for quality control and characterization of **1-Boc-4-morpholinopiperidine**.

Section 1: Physicochemical Properties and Identification

Accurate identification and understanding of a compound's properties are the bedrock of its effective use in synthesis. **1-Boc-4-morpholinopiperidine** is identified by the CAS Number 125541-20-0.^[2] Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Weight	270.37 g/mol	[2]
Molecular Formula	C ₁₄ H ₂₆ N ₂ O ₃	[2][3]
CAS Number	125541-20-0	[2]
IUPAC Name	tert-butyl 4-morpholinopiperidine-1-carboxylate	[3]
Synonyms	1-Piperidinecarboxylic acid, 4-(4-morpholinyl)-, 1,1-dimethylethyl ester; tert-Butyl 4-(4-morpholinyl)-1-piperidinecarboxylate	[2]
Storage Conditions	2-8°C, Refrigerator	[2]

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Chemical Structure:

Section 2: Synthesis and Mechanistic Insights

A common and efficient method for the synthesis of **1-Boc-4-morpholinopiperidine** is the reductive amination of N-Boc-4-piperidone with morpholine. This widely used reaction proceeds through an iminium ion intermediate which is subsequently reduced in situ. The choice of a mild reducing agent like sodium triacetoxyborohydride (STAB) is crucial as it is selective for the iminium ion over the starting ketone, preventing side reactions and leading to high yields.

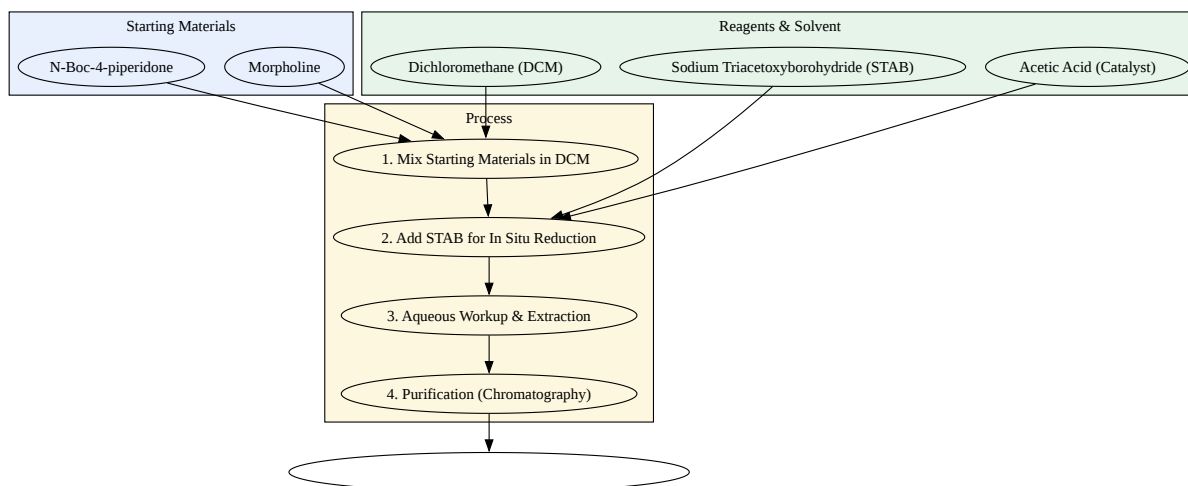
Experimental Protocol: Synthesis via Reductive Amination

Materials:

- N-Boc-4-piperidone
- Morpholine
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM), anhydrous
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- To a round-bottom flask charged with a magnetic stir bar, add N-Boc-4-piperidone (1.0 eq) and anhydrous dichloromethane (DCM, approx. 0.2 M).
- Add morpholine (1.1 eq) to the solution and stir for 20 minutes at room temperature to facilitate the formation of the enamine/iminium intermediate.
- Add glacial acetic acid (1.2 eq) to catalyze the reaction.
- Slowly add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise over 15 minutes. Caution: Gas evolution may occur.
- Allow the reaction mixture to stir at room temperature for 12-18 hours, monitoring by TLC or LC-MS for the disappearance of the starting material.
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous NaHCO_3 solution until gas evolution ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- Purify the residue by flash column chromatography (e.g., using a gradient of ethyl acetate in hexanes) to afford **1-Boc-4-morpholinopiperidine** as a pure solid.



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Caption: Recommended analytical workflow for quality control.

Section 5: Safety, Handling, and Storage

While a specific Material Safety Data Sheet (MSDS) for **1-Boc-4-morpholinopiperidine** is not readily available in all databases, safety precautions should be based on data from structurally related compounds, such as the deprotected analog, 4-morpholinopiperidine. This class of compounds may cause skin, eye, and respiratory irritation.

[5] Safety Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
[4]	Handling
[4]	First Aid (Inhalation)
[4]	First Aid (Skin Contact)
[4]	First Aid (Eye Contact)
[4]	Storage
[2]	

Conclusion

1-Boc-4-morpholinopiperidine is a high-value intermediate for the pharmaceutical and fine chemical industries. Its well-defined structure, featuring a strategically protected piperidine nitrogen and a beneficial morpholine moiety, makes it an ideal building block for constructing complex, biologically active molecules. Understanding its physicochemical properties, synthesis, and analytical characterization is crucial for its effective application. By following the protocols and guidelines outlined in this document, researchers can confidently utilize this versatile compound to advance their research and development objectives.

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